

Application Notes: Preparation and Use of Fluorescent Probes Derived from 9-Bromoanthracene

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Compound of Interest

Compound Name: 9-Bromoanthracene

Cat. No.: B049045

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Introduction

9-Bromoanthracene serves as a versatile and fundamental building block in the synthesis of a wide array of fluorescent probes. Its anthracene core provides intrinsic fluorescence, while the bromo-functional group at the 9-position offers a reactive site for facile modification through various palladium-catalyzed cross-coupling reactions, including Suzuki, Sonogashira, and Heck couplings. This allows for the strategic introduction of diverse recognition moieties, enabling the development of highly selective and sensitive fluorescent probes for a range of analytes, from metal ions to small organic molecules. These probes often exhibit favorable photophysical properties, such as high quantum yields and significant Stokes shifts, and their fluorescence can be modulated through mechanisms like photoinduced electron transfer (PET), intramolecular charge transfer (ICT), and chelation-enhanced fluorescence (CHEF).

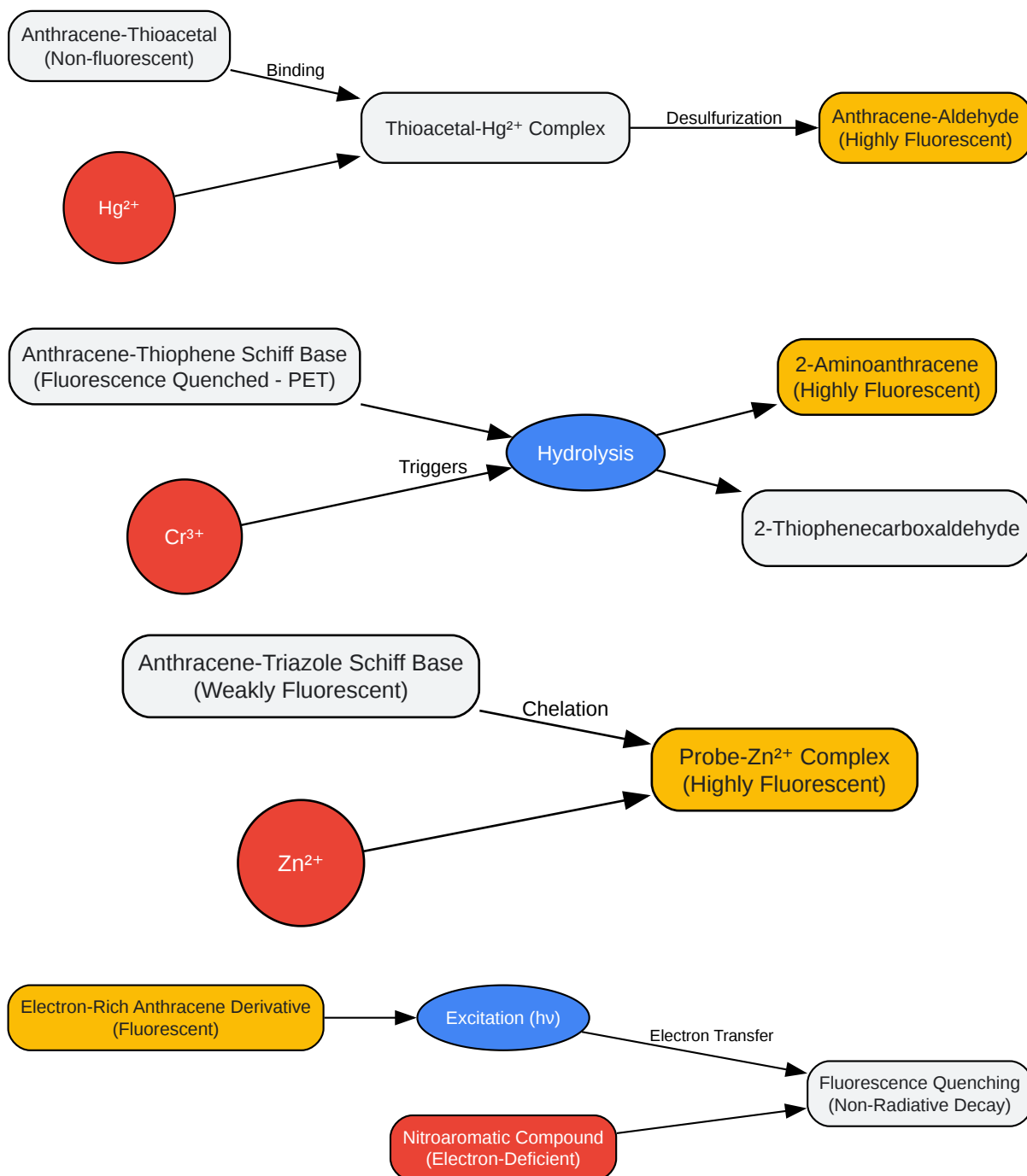
This document provides detailed application notes and experimental protocols for the synthesis and utilization of fluorescent probes derived from **9-bromoanthracene** for the detection of mercuric ions (Hg^{2+}), chromium(III) ions (Cr^{3+}), zinc ions (Zn^{2+}), and nitroaromatic compounds.

Fluorescent Probe for Mercuric Ion (Hg^{2+}) Detection

A highly selective and sensitive "turn-on" fluorescent probe for the detection of Hg^{2+} can be synthesized from **9-bromoanthracene** via a Sonogashira coupling followed by thioacetal formation. The sensing mechanism is based on a Hg^{2+} -promoted desulfurization reaction,

which converts the non-fluorescent thioacetal back to a highly fluorescent aldehyde, resulting in a significant fluorescence enhancement.[1][2]

Signaling Pathway



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References

- 1. pubs.acs.org [pubs.acs.org]
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- To cite this document: BenchChem. [Application Notes: Preparation and Use of Fluorescent Probes Derived from 9-Bromoanthracene]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b049045#preparation-of-fluorescent-probes-using-9-bromoanthracene>]

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